

Dithiazanine iodide hepatorenal toxicity concerns

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Compound Focus: Dithiazanine Iodide

CAS No.: 514-73-8

Cat. No.: S526335

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Identified Safety Concern: Fatality Report

The primary and most critical piece of evidence in the search results is a report of a fatal outcome associated with **dithiazanine iodide** therapy [1].

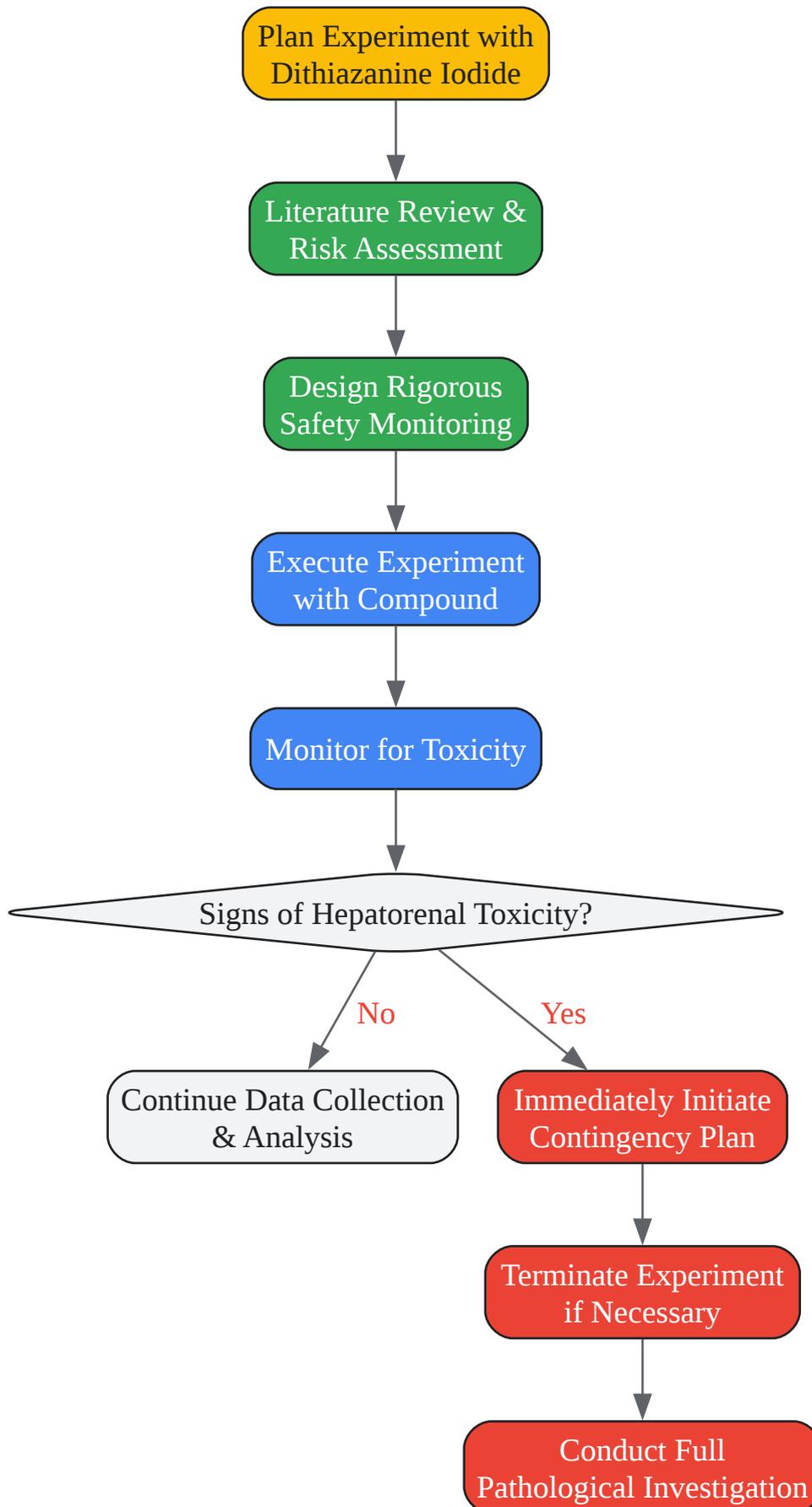
Aspect	Detail
Reported Adverse Event	Fatality [1]
Year of Report	1965 [1]
Source	JAMA (Journal of the American Medical Association) [1]
Available Detail	No abstract or further details are available from the search results [1]

Guidance for Your Research

Given the limited but serious nature of the available data, your technical support center should focus on historical context and rigorous safety planning.

- **Prioritize Extreme Caution:** The single finding of a fatality, though historical, is a significant warning. All experimental protocols involving this compound must include stringent safety monitoring.
- **Investigate the Historical Record:** To build a comprehensive knowledge base, you will need to locate the full text of the 1965 JAMA case report. This may provide crucial details on the clinical circumstances, dosage, and observed organ toxicity (whether hepatic, renal, or other) that led to the fatality.
- **Consult Broader Safety Frameworks:** While not specific to **dithiazanine iodide**, general principles of hepatorenal toxicity and drug safety can inform your experimental design. For instance [2]:
 - **Mechanisms:** Be aware that drug-induced liver injury (DILI) can occur through intrinsic (dose-dependent) or idiosyncratic (unpredictable) mechanisms.
 - **Evaluation:** Standard evaluation includes monitoring liver enzymes (ALT, AST), alkaline phosphatase (ALP), and bilirubin. Renal function should be assessed via serum creatinine and other biomarkers [3] [2].
- **Develop a Contingency Plan:** Establish clear Standard Operating Procedures (SOPs) for what to do if signs of toxicity are observed in experimental models, including immediate cessation of the compound and pathological investigation.

The following diagram outlines the core safety assessment workflow that should be established for researching compounds with known toxicity concerns like **dithiazanine iodide**.



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Potential FAQs for Your Support Center

Here are some suggested FAQs that directly address the likely concerns of researchers working with this compound.

Q1: What is the most critical safety concern associated with dithiazanine iodide? A1: The primary concern is a historical report of a patient fatality linked to its use. All handling and experimental work with this compound must be conducted with this serious risk in mind, employing the highest level of precaution.

Q2: Where can I find the original case report on the fatality? A2: The report was published in *JAMA* in 1965 [1]. You will need to access the full article through a medical or scientific database (like PubMed) using the citation: *JAMA. 1965;192:326-327*.

Q3: What specific organ toxicity should I monitor for? A3: While the specific organ toxicity from the report is not detailed, the term "hepatorenal" implies potential for both liver and kidney damage. Your protocols should include frequent monitoring of standard liver function tests (ALT, AST, ALP, Bilirubin) and renal function tests (Serum Creatinine, Cystatin C). Consider including emerging biomarkers for greater sensitivity [3] [2].

Q4: Are there any known antidotes or treatments for dithiazanine iodide toxicity? A4: The search results provide no information on antidotes. The general principle for managing drug-induced toxicity is immediate discontinuation of the offending agent and supportive care. For your *in vivo* studies, you should have a pre-defined veterinary and pathological support plan.

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References

1. A FATALITY ASSOCIATED WITH DITHIAZANINE IODIDE ... [pubmed.ncbi.nlm.nih.gov]

2. Drug-Induced Hepatotoxicity - StatPearls - NCBI Bookshelf - NIH [ncbi.nlm.nih.gov]

3. Hepatorenal Syndrome—Novel Insights into Diagnostics ... [mdpi.com]

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